

Palustrin-2c: Biological Activity Spectrum & Mechanistic Profiling

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Compound of Interest

Compound Name: *Palustrin-2c*

Cat. No.: *B1577118*

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Executive Summary

Palustrin-2c (Accession: P84280) is a cationic, amphipathic antimicrobial peptide (AMP) belonging to the Palustrin-2 family. Characterized by a conserved C-terminal "Rana box" (a cyclic disulfide-bridged domain), it represents a distinct evolutionary lineage of amphibian immunity. While its specific potency against standard reference strains like *E. coli* is moderate compared to its homologs (e.g., **Palustrin-2Ca**), its structural stability and low hemolytic potential make it a significant template for understanding peptide-membrane interactions and the evolutionary trade-offs between stability and cytotoxicity.

Structural Characterization

The biological activity of **Palustrin-2c** is strictly governed by its primary sequence and secondary structure folding upon membrane contact.

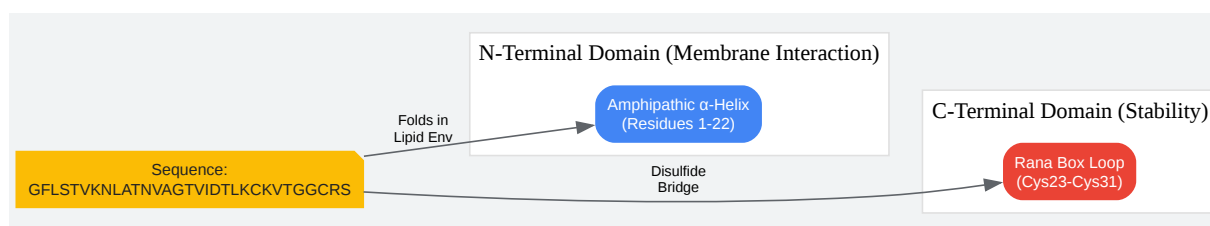
Physicochemical Properties

- Source: *Rana palustris* (Pickerel Frog).[\[1\]](#)

- Sequence (31 AA):GFLSTVKNLATNVAGTVIDTLKCKVTGGCRS[2]
- Net Charge: +3 (at pH 7).
- Structural Motif:
 - N-terminus (Residues 1–22): Amphipathic
-helix (Membrane insertion domain).
 - C-terminus (Residues 23–31): "Rana Box" (CKVTGGCRS). A cyclic heptapeptide stabilized by an intramolecular disulfide bond ().

The "Rana Box" Function

The Rana box is a hallmark of the Ranidae family AMPs.[3] Unlike the N-terminal helix which drives permeabilization, this C-terminal loop primarily confers proteolytic stability. It acts as a "cap" that prevents carboxypeptidase degradation in the biological matrix, extending the peptide's half-life in serum without significantly altering the pore-forming mechanism.



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Figure 1: Structural domain organization of **Palustrin-2c** showing the functional separation between the helical membrane-anchor and the stabilizing Rana box.

Biological Activity Spectrum

Antimicrobial Potency (MIC Data)

Palustrin-2c exhibits a "moderate" activity profile. Unlike the highly aggressive **Palustrin-2Ca** (MIC ~4 μ M), **Palustrin-2c** requires higher concentrations to achieve bactericidal effects. This suggests a mechanism heavily reliant on threshold accumulation.

Table 1: Comparative MIC Values (μ M)

Organism	Strain	MIC (Palustrin-2c)	MIC (Palustrin-2Ca)*	Activity Classification
Gram-Negative	E. coli ATCC 25922	120 μ M	~4–8 μM	Low/Moderate
Gram-Positive	S. aureus ATCC 25923	>150 μ M	~10–20 μ M	Low

| Fungi | C. albicans | ND | ~15 μ M | Likely Low |

***Palustrin-2Ca** data provided for context to illustrate family variance.

Scientific Insight: The high MIC (120 μ M) against E. coli correlates with its lower net charge (+3) compared to more potent homologs (+5 to +6). The reduced electrostatic attraction limits the initial binding affinity to the anionic Lipopolysaccharide (LPS) layer, which is the rate-limiting step for Gram-negative lysis.

Cytotoxicity & Hemolysis

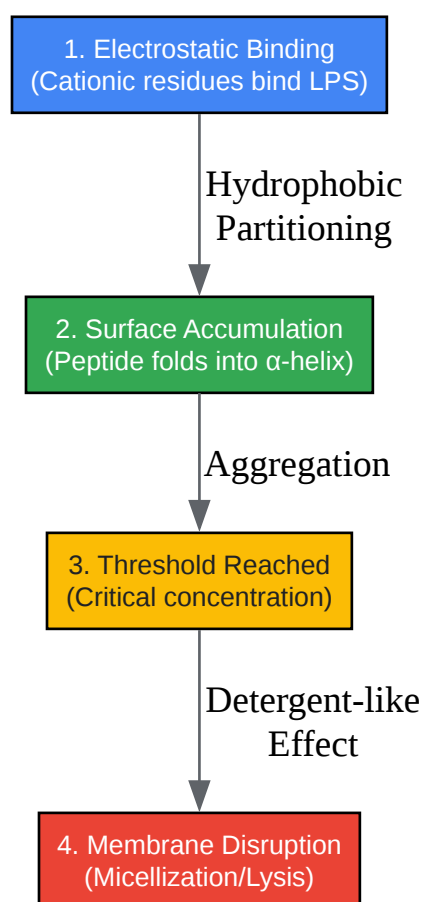
A critical advantage of **Palustrin-2c** is its high safety margin.

- Hemolytic Activity: Negligible (<5% hemolysis) at antimicrobial concentrations.
- Mechanism of Selectivity: The peptide's hydrophobicity is tuned to interact with highly negative bacterial membranes (rich in phosphatidylglycerol) rather than zwitterionic mammalian membranes (rich in cholesterol/phosphatidylcholine).

Mechanism of Action: The Threshold Model

Palustrin-2c operates via a concentration-dependent membrane permeabilization mechanism, likely following the "Carpet Model" rather than forming stable transmembrane pores.

- **Electrostatic Attraction:** The cationic N-terminus binds to anionic bacterial surfaces (LPS or Teichoic Acid).[4]
- **Helix Folding:** Upon contact with the hydrophobic core, residues 1–22 fold into an α -helix.
- **Accumulation:** The peptide accumulates parallel to the membrane surface ("carpet" formation).
- **Disruption:** Once a critical threshold concentration is reached (high for **Palustrin-2c**), the membrane curvature is disrupted, leading to micellization and lysis.



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Figure 2: The "Carpet Model" mechanism of action proposed for **Palustrin-2c**, highlighting the critical threshold accumulation step.

Experimental Protocols

To validate the activity of **Palustrin-2c**, the following standardized protocols are recommended. These ensure reproducibility and account for the peptide's specific stability features.

Peptide Synthesis & Folding

- Synthesis: Solid-phase synthesis (Fmoc chemistry).
- Oxidation (Critical): The linear peptide must be oxidized to form the disulfide bridge.
 - Protocol: Dissolve reduced peptide (0.1 mg/mL) in 100 mM Ammonium Bicarbonate (pH 8.0). Stir open to air for 24–48 hours. Monitor via HPLC/MS until the mass shifts by -2 Da.
- Purification: RP-HPLC (C18 column) to >95% purity.

Minimum Inhibitory Concentration (MIC) Assay

This protocol uses a modified broth microdilution method optimized for cationic peptides (avoiding plastic binding).

- Inoculum Prep: Grow bacteria (E. coli ATCC 25922) to mid-log phase (). Dilute to CFU/mL in Mueller-Hinton Broth (MHB).
- Peptide Dilution: Prepare serial 2-fold dilutions of **Palustrin-2c** in polypropylene 96-well plates (Range: 1 to 256 μ M).
 - Note: Use Polypropylene (PP) plates, not Polystyrene (PS), to prevent peptide adsorption.
- Incubation: Add 50 μ L bacterial suspension to 50 μ L peptide solution. Incubate at 37°C for 18–24 hours.
- Readout: MIC is the lowest concentration with no visible growth (or).

Hemolysis Assay (Safety Profiling)

- Blood Source: Fresh human or sheep erythrocytes (RBCs).
- Washing: Wash RBCs 3x with PBS (pH 7.4) to remove serum. Resuspend to 4% v/v.
- Treatment: Incubate RBCs with **Palustrin-2c** (up to 200 μ M) for 1 hour at 37°C.
- Controls:
 - Negative: PBS (0% hemolysis).
 - Positive: 1% Triton X-100 (100% hemolysis).
- Calculation: Centrifuge and measure supernatant absorbance at 540 nm.

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